

Stability and storage conditions for 2-Hydrazino-1,3-benzoxazole

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Compound of Interest

Compound Name: 2-Hydrazino-1,3-benzoxazole

Cat. No.: B085069

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Technical Support Center: 2-Hydrazino-1,3-benzoxazole

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **2-Hydrazino-1,3-benzoxazole** (CAS No: 15062-88-1).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-Hydrazino-1,3-benzoxazole**?

A1: Proper storage is crucial to maintain the stability and integrity of **2-Hydrazino-1,3-benzoxazole**. The compound should be stored in a tightly sealed container in a freezer, under an inert atmosphere, and protected from light.^[1] Different suppliers recommend slightly different temperature ranges, which are summarized in the table below.

Data Presentation: Recommended Storage Conditions

Parameter	Recommended Condition	Source
Storage Temperature	Store in freezer, under -20°C	[1]
-20°C	[2][3]	
0-8°C	[4][5]	
Atmosphere	Inert atmosphere	[1]
Light	Keep in a dark place	[1]

Q2: Is **2-Hydrazino-1,3-benzoxazole** sensitive to light or air?

A2: Yes. For optimal stability, the compound should be stored in a dark place and under an inert atmosphere.[1] Exposure to light and air could potentially lead to degradation, affecting its reactivity and purity.

Q3: How should I handle the product upon receipt?

A3: For maximum recovery of the product, it is recommended to centrifuge the original vial before removing the cap.[2][3] This ensures that any material that may have become dislodged during shipping is collected at the bottom of the vial.

Q4: What are the known applications of this compound?

A4: **2-Hydrazino-1,3-benzoxazole** is a versatile intermediate used in several research areas. It serves as a key building block in the synthesis of pharmaceuticals, particularly those targeting cancer and infectious diseases.[4][5] It is also used in the development of advanced materials like polymers and dyes, in formulating agrochemicals, and as a reagent in analytical chemistry for detecting specific metal ions.[4]

Troubleshooting Guide

Q1: I am observing inconsistent results in my synthesis reaction. Could the starting material be compromised?

A1: Inconsistent results can stem from the degradation of **2-Hydrazino-1,3-benzoxazole**. First, verify that the material has been stored according to the recommended conditions (see FAQ

A1). Improper storage, such as exposure to light, heat, or moisture, can affect the compound's stability and reactivity.[1][4] If degradation is suspected, it is advisable to use a fresh vial of the compound or re-purify the existing material if possible.

Q2: The compound is difficult to dissolve. What solvents are recommended?

A2: The solubility of **2-Hydrazino-1,3-benzoxazole** can be solvent-dependent. For synthetic reactions, ethanol is commonly used as a solvent, often with gentle heating or refluxing to facilitate dissolution.[6][7] For analytical purposes, ensure the chosen solvent is compatible with your instrumentation and does not interfere with the analysis.

Q3: My experiment requires precise concentration, but I am concerned about the product's purity. What should I do?

A3: The purity of the compound as supplied is typically high (e.g., 98%).[1] However, if you have stored it for an extended period or suspect contamination, it is best practice to verify its purity using standard analytical techniques such as NMR or melting point determination. The reported melting point is $>136^{\circ}\text{C}$ with decomposition.[8]

Experimental Protocols

Protocol 1: General Procedure for Preparing a Stock Solution

- **Acclimatization:** Allow the vial of **2-Hydrazino-1,3-benzoxazole** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- **Centrifugation:** Centrifuge the vial briefly to ensure all the solid material is at the bottom.[2][3]
- **Weighing:** Under an inert atmosphere if possible, quickly weigh the desired amount of the compound into a clean, dry vessel.
- **Dissolution:** Add the appropriate solvent (e.g., ethanol) to the vessel.
- **Solubilization:** Agitate the mixture, using a vortex mixer or sonicator if necessary, until the solid is completely dissolved. Gentle warming may be applied if the compound's stability in the heated solvent is known to be adequate.

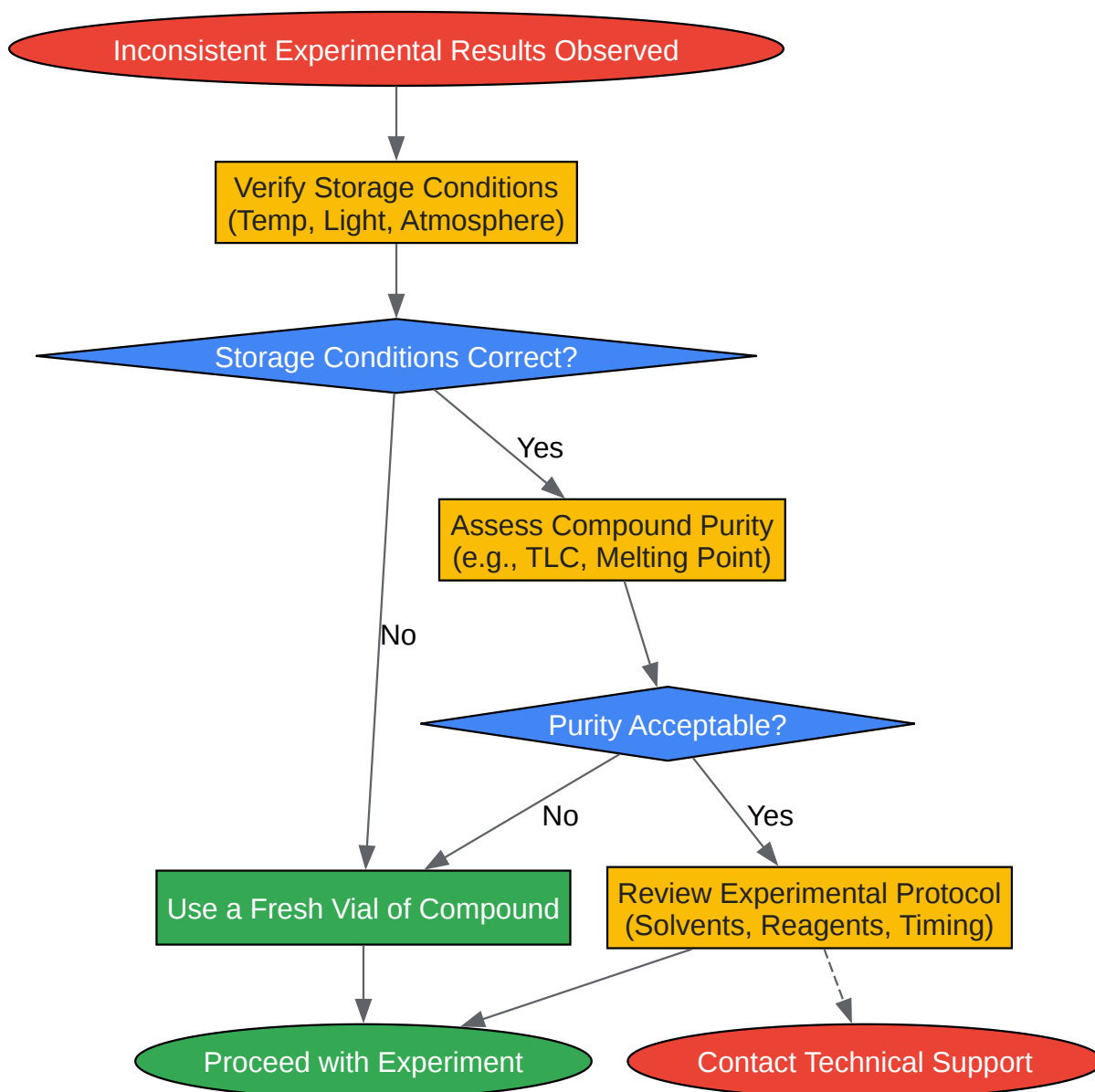
- **Storage:** Store the resulting stock solution in a tightly sealed container, protected from light, and at the recommended temperature for solutions (typically -20°C or -80°C for long-term storage).

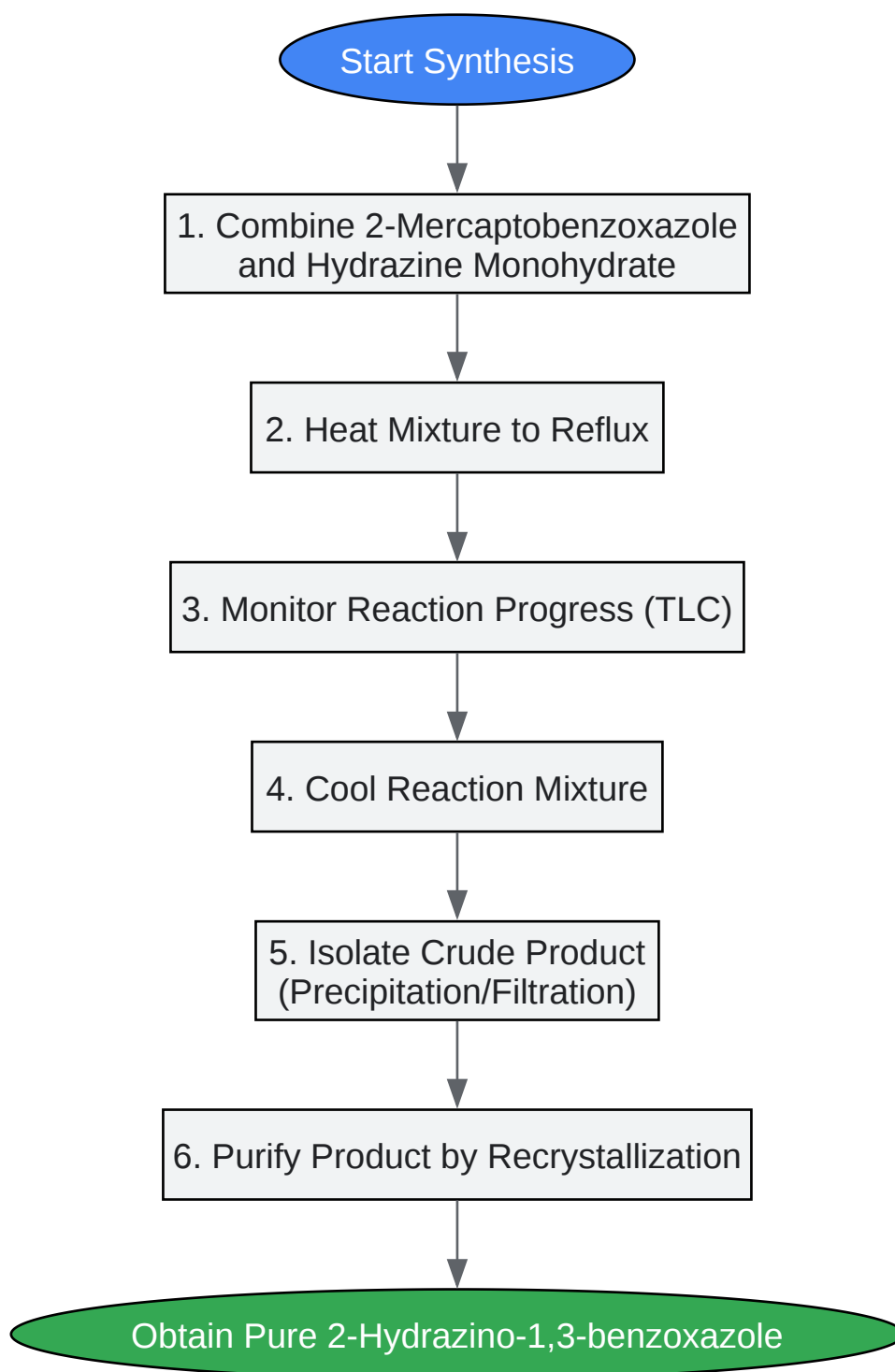
Protocol 2: Synthesis of **2-Hydrazino-1,3-benzoxazole** (N2) from 2-Mercaptobenzoxazole (N1)

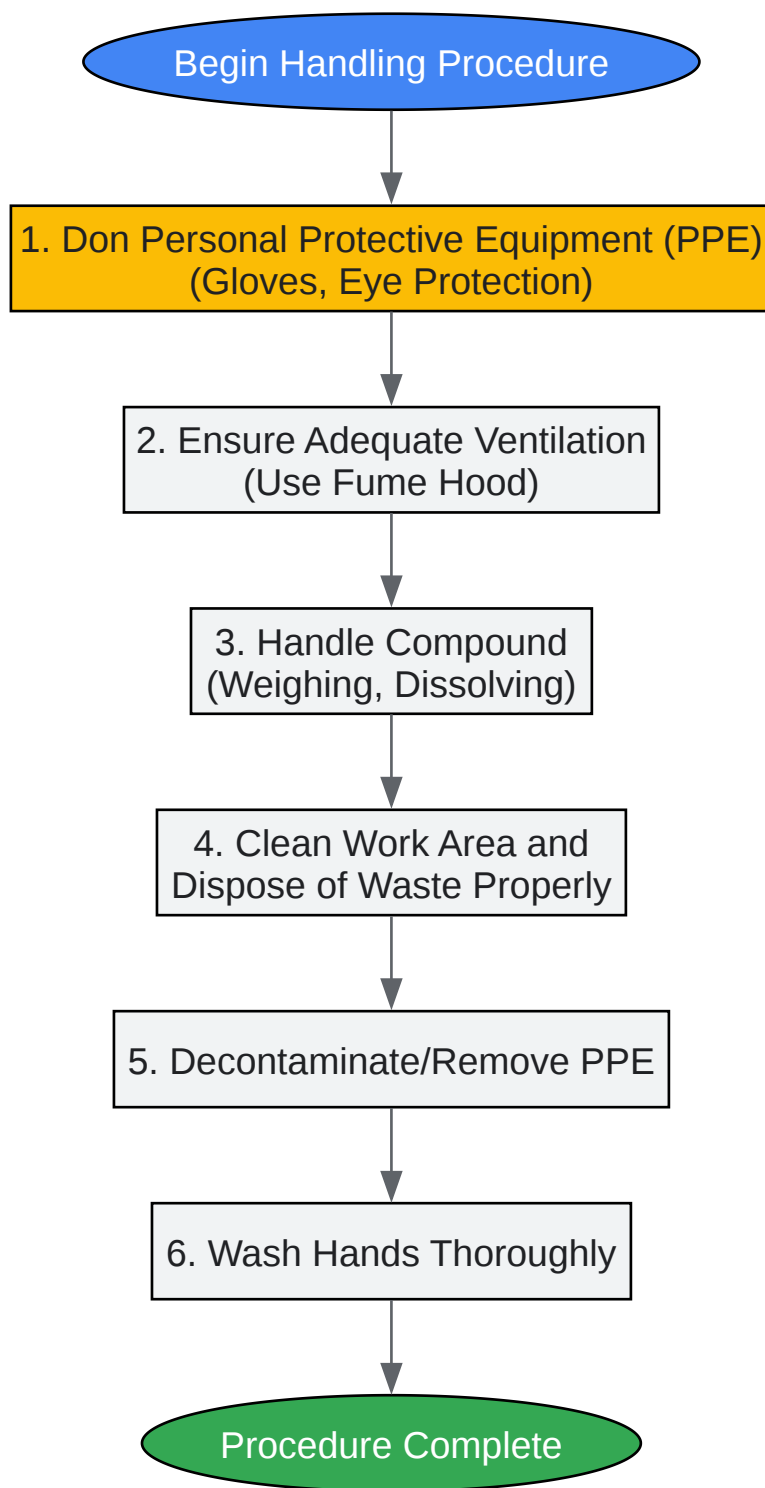
This protocol is based on a literature procedure for the synthesis of the title compound.^[6]^[9]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 2-mercaptobenzoxazole (N1) with hydrazine monohydrate (80%).
- **Reflux:** Heat the reaction mixture to reflux for a specified period. The original study does not state the exact duration, which may require optimization.^[6]^[9]
- **Monitoring:** Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled, and the product is isolated. This may involve precipitation, filtration, and washing with a suitable solvent like water.
- **Purification:** The crude product can be further purified by recrystallization from an appropriate solvent to yield pure **2-Hydrazino-1,3-benzoxazole** (N2).

Visualizations







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